

Application Note: Bremelanotide Acetate Reconstitution & Handling Guidelines

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Compound of Interest

Compound Name: *Bremelanotide Acetate Hydrate*

Cat. No.: *B1160055*

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Abstract & Introduction

Bremelanotide acetate (formerly PT-141) is a synthetic, cyclic heptapeptide and a non-selective melanocortin receptor agonist with high affinity for MC4R and MC3R.^[1] Unlike phosphodiesterase-5 (PDE5) inhibitors that act on the vascular system, bremelanotide acts centrally to modulate brain pathways involved in sexual arousal and desire.^{[1][2]}

This guide provides a standardized protocol for the reconstitution, storage, and handling of lyophilized Bremelanotide acetate. It is designed to minimize peptide degradation (aggregation, hydrolysis, oxidation) and ensure experimental reproducibility in research settings.

Material Specifications

Before proceeding with reconstitution, verify the physicochemical properties of the material.

Table 1: Chemical & Physical Properties

| Property | Specification |
|------------------|--|
| Chemical Name | Bremelanotide Acetate (PT-141) |
| Sequence | Ac-Nle-cyclo[Asp-His-D-Phe-Arg-Trp-Lys]-OH |
| Molecular Weight | ~1025.2 g/mol (Free base) |
| Appearance | White to off-white lyophilized powder |
| Solubility | Soluble in Water, 0.9% Saline, Bacteriostatic Water (>2 mg/mL) |
| Purity (HPLC) | ≥ 98% (Research Grade Standard) |
| pKa (Predicted) | ~3.4 (Acidic residues dominate due to N-term acetylation) |

Reconstitution Protocol

Critical Warning: Peptides are fragile. NEVER VORTEX reconstituted peptide solutions. Vortexing introduces shear stress and air bubbles that can cause denaturation and aggregation.

Materials Required[1][3][4][5]

- Lyophilized Bremelanotide Acetate vial (e.g., 10 mg).[1]
- Solvent: Bacteriostatic Water for Injection (0.9% Benzyl Alcohol) is recommended for stability and anti-microbial protection.[1] Alternatively, Sterile Water for Injection (SWFI) for immediate use.[1]
- Sterile syringe (1 mL or 3 mL) with 27G-30G needle.[1]
- Alcohol prep pads.[1]

Concentration Calculations

Determine the target concentration before adding solvent. A standard stock concentration is 2 mg/mL or 5 mg/mL.

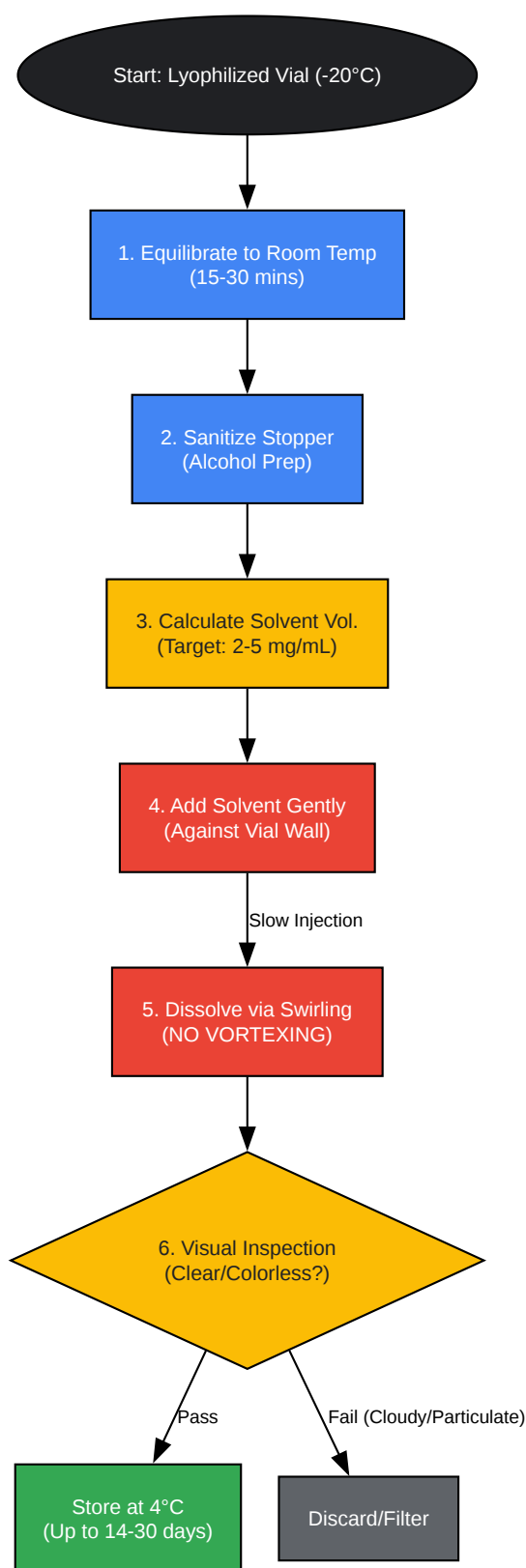
[1]

Example: To reconstitute 10 mg of powder to 5 mg/mL:

Step-by-Step Procedure

- **Equilibration:** Allow the lyophilized vial to reach room temperature (20-25°C) for 15-30 minutes before opening. This prevents moisture condensation from the air onto the cold powder, which can cause hydrolysis.
- **Sterilization:** Swab the rubber stopper of the peptide vial and the solvent vial with an alcohol pad. Allow to dry.[1][3]
- **Solvent Addition:**
 - Draw the calculated volume of Bacteriostatic Water into the syringe.
 - Pierce the peptide vial stopper.
 - Aim the needle against the glass wall of the vial. Inject the solvent slowly. Do not inject directly onto the powder to avoid foaming.
- **Dissolution:**
 - Remove the syringe.
 - Gently swirl the vial in a circular motion.
 - Allow the vial to sit for 1-2 minutes. Repeat swirling if necessary.[1]
 - **Visual Check:** The solution should be completely clear and colorless. If cloudy, do not use.

Workflow Visualization



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Figure 1: Standardized reconstitution workflow for Bremelanotide Acetate ensuring peptide integrity.

Storage & Stability Guidelines

Stability is heavily dependent on the solvent used and storage temperature.[4]

Table 2: Stability Matrix

| State | Condition | Stability Window | Notes |
|-------------------------------|--------------------|------------------|---|
| Lyophilized Powder | -20°C (Desiccated) | 24+ Months | Keep away from light and moisture.[1] |
| Lyophilized Powder | Room Temp (25°C) | 2-3 Weeks | Acceptable for shipping; transfer to freezer upon receipt. [1] |
| Reconstituted (Bac. Water) | 4°C (Refrigerated) | 14 - 30 Days | Benzyl alcohol acts as a preservative.[1] |
| Reconstituted (Sterile Water) | 4°C (Refrigerated) | < 48 Hours | High risk of bacterial growth; use immediately.[1] |
| Reconstituted | -20°C / -80°C | 3-6 Months | Must aliquot to avoid freeze-thaw cycles. |

Mechanism of Action (Contextual)

Bremelanotide functions by activating the MC4R receptor in the hypothalamus.[2] This activation triggers a G-protein coupled signaling cascade, increasing cAMP levels and subsequently influencing dopaminergic pathways that regulate sexual desire.[1]



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Figure 2: Signal transduction pathway of Bremelanotide (MC4R Agonist).[1]

Troubleshooting & Quality Control

Common Issues

- Cloudiness/Precipitation:
 - Cause: High salt concentration in solvent or pH mismatch.
 - Solution: Ensure standard Bacteriostatic Water or 0.9% Saline is used.[1] If precipitation persists, the peptide may have degraded.
- Incomplete Dissolution:
 - Cause: Peptide aggregation ("gel" formation).[1]
 - Solution: Allow the vial to sit at room temperature for an additional 10-15 minutes. Gently rotate. Do not sonicate unless absolutely necessary (and only for brief pulses).[1]

Analytical Verification (HPLC)

For rigorous QC, verify the reconstituted solution via Reverse-Phase HPLC (C18 column) using a water/acetonitrile gradient with 0.1% TFA. The main peak should represent >98% of the area integration.

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